Using 2,3-Difluoro-6-hydroxybenzonitrile as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*2,3-Difluoro-6-hydroxybenzonitrile*
CAS No.:	*221202-36-4*
Cat. No.:	*B3253060*

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Application Note: **2,3-Difluoro-6-hydroxybenzonitrile** in Pharmaceutical Synthesis

Executive Summary

2,3-Difluoro-6-hydroxybenzonitrile (CAS: Variable based on nomenclature, often indexed via 2,3-difluoro-6-nitro precursors) is a highly specialized fluorinated scaffold used in the synthesis of high-potency pharmaceutical ingredients (APIs) and advanced agrochemicals. Its unique substitution pattern—combining a nucleophilic hydroxyl group, an electron-withdrawing nitrile, and two vicinal fluorine atoms—makes it a critical "lynchpin" intermediate.

This guide details the handling, reactivity, and validated protocols for utilizing this intermediate, specifically focusing on O-alkylation (ether formation) and Nucleophilic Aromatic Substitution (

) strategies relevant to the development of HIF-2

inhibitors and kinase inhibitors.

Chemical Profile & Mechanistic Advantages[1][2][3][4]

The molecule’s value lies in its orthogonal reactivity. It offers three distinct handles for chemical diversification, allowing medicinal chemists to "grow" the molecule in multiple dimensions.

Functional Group	Reactivity Mode	Pharmaceutical Application
C6-Hydroxyl (-OH)	Nucleophilic Attack (O-Alkylation)	Primary attachment point for pharmacophores (e.g., indanones, heterocycles).
C1-Nitrile (-CN)	Electrophilic / Cyclization	Precursor to amides, carboxylic acids, or tetrazoles (a common bioisostere in sartans and metabolic inhibitors).
C2, C3-Fluorines	Electronic Modulation /	The C3-fluorine is activated by the ortho-nitrile and para-hydroxyl (if deprotonated), enabling selective substitution with amines or thiols.

Mechanistic Insight: The "Fluorine Effect" In drug design, the 2,3-difluoro motif increases metabolic stability by blocking oxidative metabolism (P450) at the aromatic ring. Furthermore, the electron-withdrawing nature of the fluorines increases the acidity of the phenol (

6-7 vs. 10 for phenol), making the O-alkylation reaction faster and viable under milder basic conditions.

Primary Application: Synthesis of Aryl Ether Pharmacophores

This protocol mirrors the synthetic logic used in the production of HIF-2

inhibitors (e.g., analogs of Belzutifan), where a fluorinated benzonitrile phenol is coupled with a chiral electrophile (e.g., a substituted indanone or alkyl halide).

Experimental Workflow Diagram

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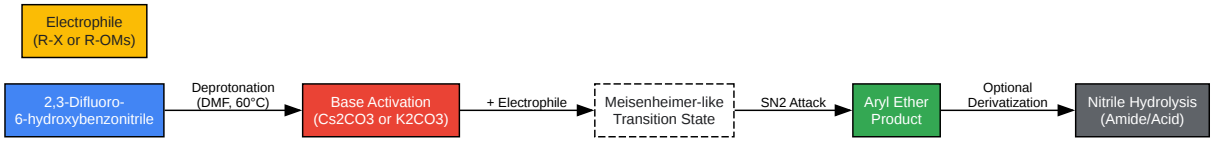

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Figure 1: Synthetic workflow for O-alkylation of the fluorinated phenol scaffold.

Detailed Protocols

Protocol A: Regioselective O-Alkylation (Ether Synthesis)

Objective: Couple the phenol to an alkyl halide/mesylate while preserving the nitrile and fluorine substituents. Scale: 10 mmol (Gram-scale)

Reagents:

- **2,3-Difluoro-6-hydroxybenzonitrile** (1.55 g, 10.0 mmol)
- Electrophile (e.g., Benzyl bromide or functionalized alkyl halide) (11.0 mmol)
- Cesium Carbonate (

) (4.88 g, 15.0 mmol) [Preferred over

  for solubility]
- Solvent: Anhydrous DMF or NMP (20 mL)

Step-by-Step Methodology:

- Activation: Charge a dry 100 mL round-bottom flask with the benzonitrile substrate and anhydrous DMF. Add

  in one portion.

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- Aging: Stir at room temperature for 30 minutes. Why? This ensures complete deprotonation of the phenol to the phenoxide anion before the electrophile is introduced, reducing side reactions.
- Addition: Add the electrophile dropwise via syringe. If the electrophile is solid, dissolve in minimal DMF first.
- Reaction: Heat the mixture to 60°C. Monitor by HPLC or TLC (Hexane/EtOAc 4:1).
  - Endpoint: Consumption of starting phenol (usually < 2 hours).
- Workup (Critical for Nitriles):
  - Cool to RT. Pour into ice-water (100 mL).
  - Observation: The product usually precipitates as a solid due to the lipophilic fluorine atoms.
  - Filter the solid. If oil forms, extract with Ethyl Acetate (

    mL).
  - Wash organic layer with water (

) and brine to remove DMF.
- Purification: Recrystallization from Ethanol/Heptane is often sufficient. If not, flash chromatography (SiO2, 0-20% EtOAc in Hexanes).

Validation Criteria:

- HPLC: Purity > 98% (Area %).
- 1H NMR: Disappearance of the broad phenolic -OH singlet (approx. 10-11 ppm). Appearance of alkyl protons.

Protocol B: Nitrile Hydrolysis to Amide

Objective: Convert the nitrile group to a primary amide (common in kinase inhibitors).

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Reagents:

- Substrate (from Protocol A)
- Hydrogen Peroxide (30% aq)
- Potassium Carbonate (

)[1]
- DMSO

Methodology:

- Dissolve substrate in DMSO.
- Add

  (0.5 equiv) and

  (5 equiv) at 0°C.
- Allow to warm to RT. The reaction is typically exothermic; control temperature < 30°C to prevent over-hydrolysis to the carboxylic acid.
- Quench with saturated sodium thiosulfate (to neutralize peroxide).
- Extract with EtOAc.

Quality Control & Impurity Management

When sourcing or synthesizing this intermediate, three specific impurities must be monitored.

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Impurity Type	Origin	Detection Method	Mitigation
Des-fluoro analog	Incomplete fluorination during upstream synthesis	GC-MS / 19F-NMR	Require supplier spec >99% by GC.
O-Acylation byproduct	Reaction with solvent (if using esters) or additives	HPLC (Shift in RT)	Use non-nucleophilic solvents (DMF, DMSO).
Hydrolysis product	Premature conversion of CN to	LC-MS (M+18 peak)	Store under Nitrogen; Avoid strong acids/bases during storage.

Analytical Standard (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1%

  in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 mins.
- Wavelength: 254 nm (Nitrile absorbance) and 210 nm.

Safety & Handling Guidelines

Hazard Class:

- Acute Toxicity: Nitriles are toxic by ingestion/inhalation. Metabolic release of cyanide is possible but slow for aromatic nitriles.
- Skin Irritant: Fluorophenols are corrosive and can cause severe burns.

PPE Requirements:

- Nitrile gloves (Double gloving recommended for DMSO solutions).

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- Fume hood with face velocity > 100 fpm.

Waste Disposal:

- Aqueous waste streams containing nitriles must be segregated and treated (often with bleach/hypochlorite) to destroy cyanides before disposal, depending on local regulations.

Process Logic & Decision Tree

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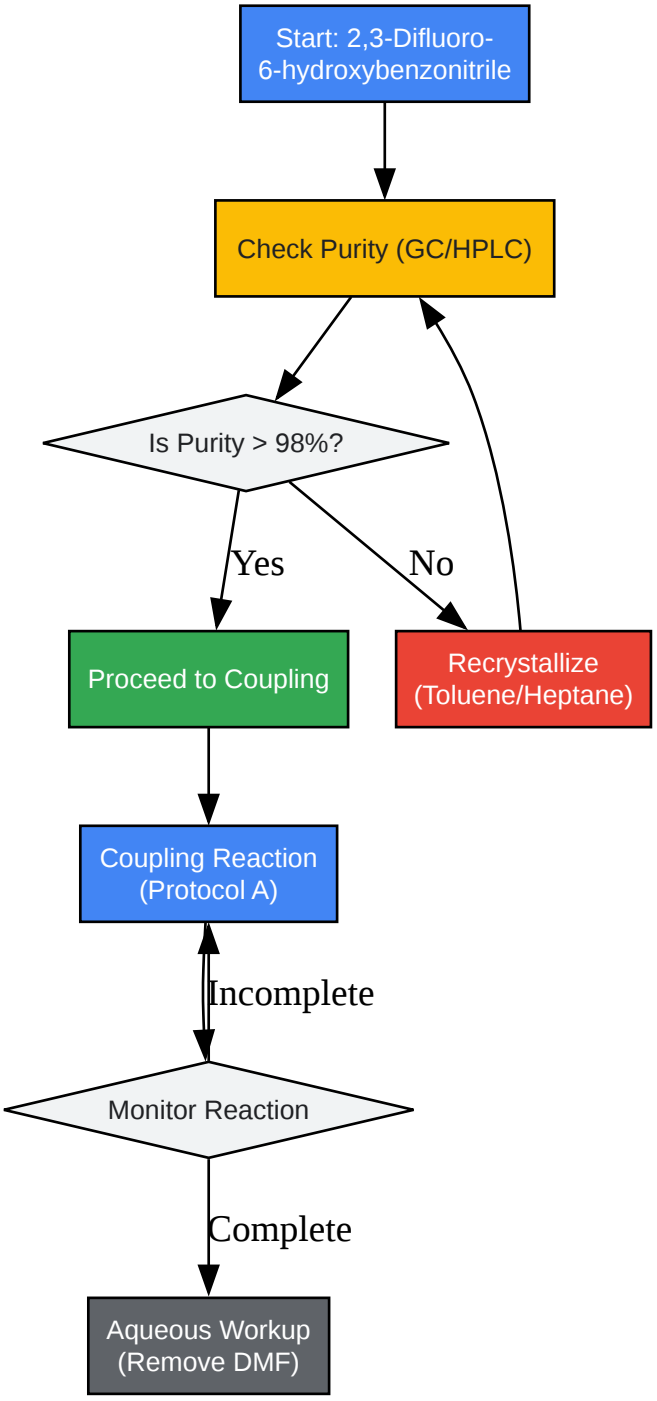

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Figure 2: Quality control and reaction decision tree.

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